

DosatiLink-1 superiority testing

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: DosatiLink-1

Cat. No.: S12863473

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DosatiLink-1: Known Information

Here is a summary of the available information for **DosatiLink-1**:

Property	Detail
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1]
CAS Number	2941512-37-2 [1]
Chemical Formula	$C_{69}H_{93}Cl_2F_2N_{13}O_{17}S$ [1]
Molar Mass	1517.52 g/mol [1]
Intended Use	For research use only, not for human use [1]
Reference	Robert B. Kargbo. <i>Expanding the Chemical Space: New Approach to Cell-Permeable Drugs</i> . ACS Med. Chem. Lett. 2023, 14, 10, 1329-1330 [1]

Potential Testing Framework

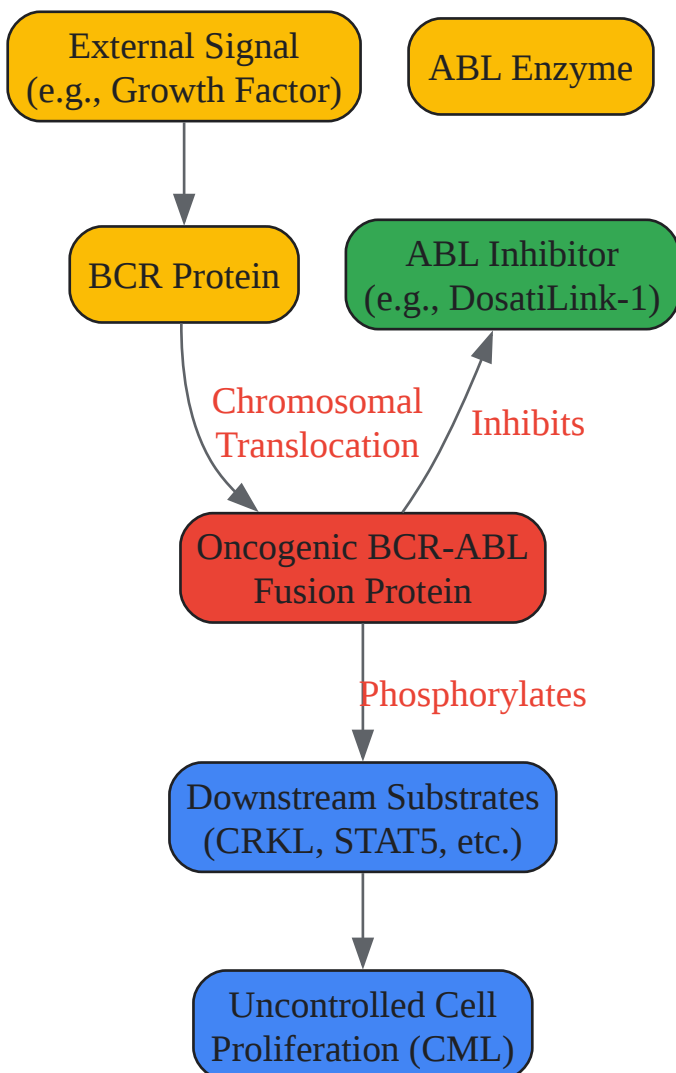
To objectively compare **DosatiLink-1**'s performance with other ABL inhibitors (such as Imatinib, Nilotinib, Dasatinib), you would typically need data from the following types of experiments, which are not present in

the current search results:

- Biochemical Assays: **Data from experiments like IC₅₀ determinations** to compare the potency of different inhibitors.
- Cellular Efficacy Studies: **Results from cell proliferation assays** using ABL-positive cell lines.
- Selectivity Profiling: **Data from kinase panel screens** to assess off-target effects.
- Resistance Profiling: Studies on efficacy against common ABL kinase domain mutants.

ABL Inhibition Signaling Pathway

The diagram below outlines the core signaling pathway involving ABL, which is inhibited by compounds like **DosatiLink-1**. This can serve as a visual guide for understanding its mechanism of action.



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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

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Available at: [<https://www.smolecule.com/products/b12863473#dosatilink-1-superiority-testing>]

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Address: Ontario, CA 91761, United States

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